

Application Note: Solid-Phase Extraction of ¹⁴C-Simazine from Water Samples

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Compound of Interest

Compound Name: Simazine-ring-UL-¹⁴C

Cat. No.: B152182

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Abstract

This application note details a robust and reliable method for the extraction and quantification of ¹⁴C-labeled simazine from various water samples using solid-phase extraction (SPE). The described protocol utilizes C18 SPE cartridges, which offer high recovery rates and sample cleanup efficiency. Quantification of ¹⁴C-simazine is achieved through liquid scintillation counting (LSC). This method is particularly suited for environmental monitoring, metabolism studies, and other research applications where accurate measurement of radiolabeled herbicides in aqueous matrices is required.

Introduction

Simazine [2-chloro-4,6-bis(ethylamino)-s-triazine] is a widely used herbicide for the control of broad-leaved and grassy weeds. Monitoring its presence and fate in water bodies is crucial for environmental risk assessment. The use of ¹⁴C-labeled simazine allows for highly sensitive and specific tracking of the compound in complex environmental samples. Solid-phase extraction has emerged as a superior alternative to traditional liquid-liquid extraction due to its reduced solvent consumption, higher sample throughput, and improved reproducibility. This note provides a detailed protocol for the extraction of ¹⁴C-simazine from water, followed by quantification using LSC.

Materials and Reagents

- ¹⁴C-Simazine stock solution: (Specific activity and concentration as required)

- SPE Cartridges: C18, 500 mg, 6 mL (or similar)
- Methanol (MeOH): HPLC grade
- Acetone: HPLC grade
- Deionized Water: High purity
- Scintillation Cocktail: Suitable for aqueous and organic samples
- Glass Vials: 20 mL, for scintillation counting
- SPE Vacuum Manifold
- Nitrogen Evaporation System
- Liquid Scintillation Counter

Experimental Protocols

Water Sample Preparation

- Collect water samples in clean, amber glass bottles.
- If required, filter the water samples through a 0.45 μm glass fiber filter to remove suspended particulate matter.
- For recovery studies, spike a known volume of the water sample with a specific activity of ^{14}C -simazine standard solution.

Solid-Phase Extraction (SPE) Protocol

The following protocol is optimized for C18 SPE cartridges.

- Cartridge Conditioning:
 - Pass 5 mL of methanol through the C18 cartridge.

- Follow with 5 mL of deionized water. Do not allow the cartridge to dry out between conditioning steps or before sample loading.
- Sample Loading:
 - Load the aqueous sample (up to 1 L) onto the conditioned C18 cartridge at a flow rate of approximately 5 mL/min.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any co-extracted polar impurities.
 - Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- Elution:
 - Elute the retained ¹⁴C-simazine from the cartridge with 2 x 3 mL of acetone.^{[1][2]}
 - Collect the eluate in a clean glass tube.
- Eluate Concentration:
 - Evaporate the acetone eluate to a small volume (e.g., 0.5 mL) under a gentle stream of nitrogen at room temperature.

Quantification by Liquid Scintillation Counting (LSC)

- Quantitatively transfer the concentrated eluate to a 20 mL glass scintillation vial.
- Rinse the concentration tube with a small volume of acetone and add it to the scintillation vial to ensure complete transfer.
- Add 15 mL of a suitable scintillation cocktail to the vial.
- Cap the vial and shake well to ensure a homogenous mixture.
- Place the vial in a liquid scintillation counter and count for a sufficient time to achieve good counting statistics.

- The activity of ¹⁴C-simazine in the sample is determined by comparing the sample counts per minute (CPM) to a calibration curve generated from known standards.

Data Presentation

The following tables summarize the expected recovery rates for simazine using different SPE methods, which can be used as a benchmark for method validation with ¹⁴C-simazine.

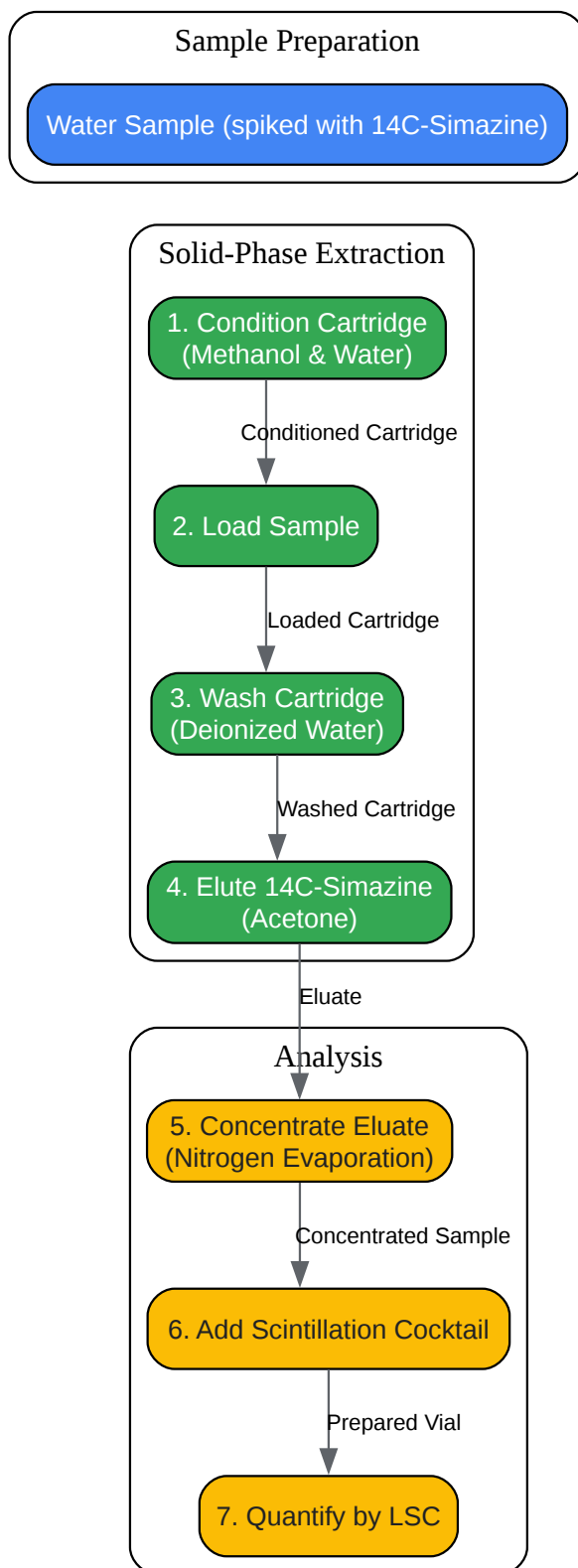
Table 1: Recovery of Simazine using C18 SPE Cartridges

Analyte	Recovery Efficiency (%)	Limit of Detection (µg/L)	Reference
Simazine	92	0.05	[3]
Atrazine	95	0.05	[3]

Table 2: Recovery of Triazine Herbicides with Optimized C18 SPE and Acetone Elution

Analyte	Recovery (%)	Relative Standard Deviation (%)	Reference
Simazine	79-99	2-12	[1][2]
Atrazine	79-99	2-12	[1][2]
Propazine	79-99	2-12	[1][2]
Terbutylazine	79-99	2-12	[1][2]
Cyanazine	79-99	2-12	[1][2]

Experimental Workflow Visualization



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Caption: Workflow for the solid-phase extraction and quantification of ^{14}C -simazine.

Conclusion

The described solid-phase extraction method provides an effective and efficient means of isolating ^{14}C -simazine from water samples for subsequent quantification by liquid scintillation counting. The use of C18 cartridges offers high recovery and reproducibility, making this protocol suitable for a wide range of research and monitoring applications in the fields of environmental science, drug metabolism, and agricultural science.

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